Introduction: The Significance of Physicochemical Properties in Drug Discovery

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Compound of Interest

Compound Name:	*4-Fluoro-2-trifluoromethylbenzenethiol*
CAS No.:	*1208077-00-2*
Cat. No.:	*B2876335*

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4-Fluoro-2-trifluoromethylbenzenethiol is a fluorinated aromatic thiol, a class of compounds gaining prominence as versatile building blocks in medicinal chemistry. The unique electronic properties imparted by the fluorine and trifluoromethyl substituents make it a valuable synthon for introducing these moieties into potential drug candidates to modulate metabolic stability, lipophilicity, and binding affinity. Accurate characterization of its fundamental physical properties, such as boiling point and density, is a non-negotiable prerequisite for its effective and safe utilization in synthetic protocols, process scale-up, and quality control. This guide will provide a detailed exploration of the experimental determination of these two key parameters.

Physicochemical Data Summary

Precise, experimentally verified data for **4-Fluoro-2-trifluoromethylbenzenethiol** is not consistently reported across publicly accessible databases. The following table presents the available information, which should be confirmed by internal analysis before use.

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Property	Value	Conditions	Source
Boiling Point	Not available		
Density	Not available		

Note: The lack of readily available, cited data underscores the importance of the experimental protocols detailed below for any laboratory utilizing this compound.

Part 1: Boiling Point Determination under Reduced Pressure

Theoretical Foundation

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For compounds with high boiling points at atmospheric pressure, or those susceptible to thermal decomposition, purification by distillation must be conducted at a reduced pressure. This is because lowering the external pressure allows the liquid to boil at a lower temperature, mitigating the risk of degradation. The relationship between vapor pressure and temperature is described by the Clausius-Clapeyron equation, which provides the theoretical basis for vacuum distillation.

Experimental Protocol: A Self-Validating System

The following protocol for vacuum distillation is designed to yield a reliable boiling point measurement.

1. Apparatus Setup:

- Assemble a standard vacuum distillation apparatus using ground-glass jointed glassware. Ensure all joints are lightly greased with vacuum grease to prevent leaks.
- Place a magnetic stir bar in the distillation flask to ensure smooth boiling.
- Attach a thermometer with the bulb positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.

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- Connect the apparatus to a vacuum pump via a cold trap to protect the pump from corrosive vapors.
- Incorporate a manometer into the system to accurately measure the pressure.

2. Sample Preparation and Distillation:

- Charge the distillation flask with the **4-Fluoro-2-trifluoromethylbenzenethiol** sample. The flask should not be more than two-thirds full.
- Begin stirring and gradually open the system to the vacuum source.
- Once the desired pressure is achieved and stable, begin heating the distillation flask gently with a heating mantle.
- Observe the temperature at which a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point at the recorded pressure.

3. Data Interpretation and Trustworthiness:

- A stable and constant temperature reading during distillation is indicative of a pure compound.
- The recorded boiling point must be reported with the corresponding pressure (e.g., 120 °C at 10 mmHg).
- For comparative purposes, the boiling point can be extrapolated to atmospheric pressure using a boiling point nomograph, though this provides only an estimate.

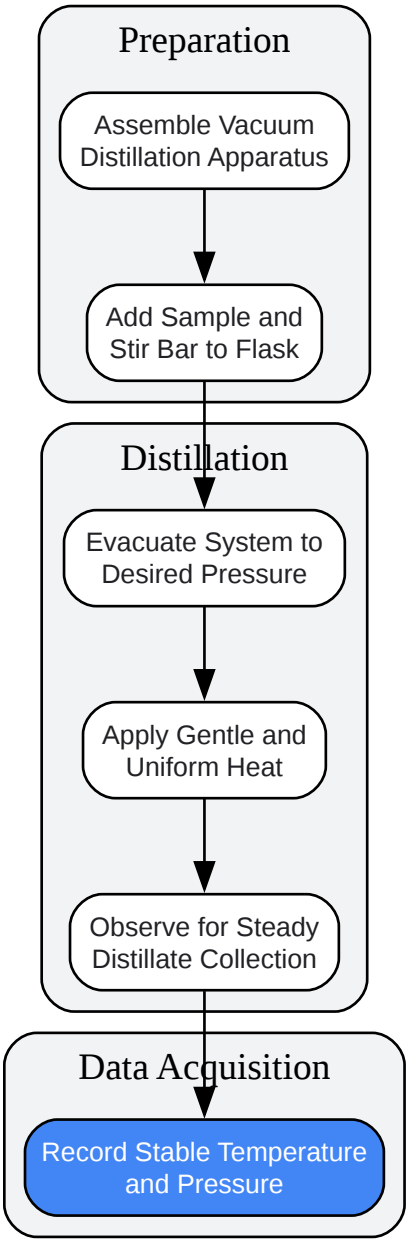
Causality in Experimental Choices

- Stirring: Prevents "bumping" (sudden, violent boiling) by providing a smooth surface for bubble formation, ensuring an even and controlled distillation.
- Cold Trap: Essential for preventing volatile organic compounds from entering and damaging the vacuum pump, and for preventing pump oil vapors from contaminating the distillate.

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- Manometer: Direct measurement of the system pressure is critical for an accurate boiling point determination; without it, the data is meaningless.

Experimental Workflow Diagram



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Caption: Workflow for Boiling Point Determination via Vacuum Distillation.

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Part 2: Density Determination Using a Pycnometer

Theoretical Foundation

Density (ρ) is an intrinsic property of a substance, defined as its mass (m) per unit volume (V). It is a fundamental parameter used in quality control and for converting between mass and volume. The use of a pycnometer, a glass flask with a precisely known volume, is a highly accurate method for determining the density of liquids.

Experimental Protocol: A Self-Validating System

This protocol ensures an accurate and reproducible density measurement.

1. Calibration of the Pycnometer:

- Thoroughly clean and dry the pycnometer.
- Weigh the empty, dry pycnometer on an analytical balance to at least four decimal places (m_empty).
- Fill the pycnometer with deionized water of a known temperature.
- Insert the stopper, allowing excess water to exit through the capillary.
- Equilibrate the filled pycnometer in a constant temperature water bath.
- Dry the exterior of the pycnometer and weigh it (m_water).
- Calculate the exact volume of the pycnometer (V_pyc) using the known density of water at that temperature. V_pyc = (m_water - m_empty) / ρ_water.

2. Measurement of Sample Density:

- Dry the calibrated pycnometer.
- Fill the pycnometer with **4-Fluoro-2-trifluoromethylbenzenethiol**.
- Equilibrate to the same temperature as the water calibration in the water bath.

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- Dry the exterior and weigh the filled pycnometer (m_sample).
- Calculate the density of the sample: ρ_sample = (m_sample - m_empty) / V_pyc.

3. Trustworthiness and Data Validation:

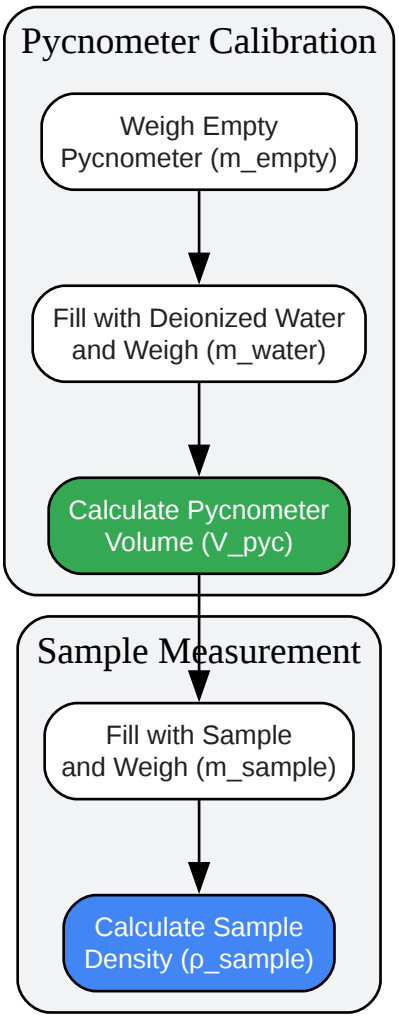
- Perform the measurement in triplicate to ensure reproducibility and calculate the standard deviation.
- Maintaining a constant temperature is critical, as density is temperature-dependent. The use of a thermostatic water bath is essential for high accuracy.

Causality in Experimental Choices

- Pycnometer with Capillary Stopper: Ensures that a precise and reproducible volume of liquid is measured by allowing the excess to be expelled.
- Constant Temperature Water Bath: Eliminates temperature fluctuations as a source of error, as the volume of both the liquid and the pycnometer itself can change with temperature.
- Analytical Balance: High precision weighing is necessary for an accurate density determination, especially given the typically small volume of a pycnometer.

Experimental Workflow Diagram

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Caption: Workflow for Density Determination using a Pycnometer.

Conclusion

The rigorous experimental determination of boiling point and density provides the foundational data necessary for the confident application of **4-Fluoro-2-trifluoromethylbenzenethiol** in research and development. By understanding and implementing the detailed, self-validating protocols outlined in this guide, scientists can ensure the quality and reproducibility of their synthetic work, ultimately accelerating the drug discovery process.

References

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While specific, peer-reviewed articles detailing the experimental determination of the boiling point and density of **4-Fluoro-2-trifluoromethylbenzenethiol** are not readily available in the public domain, the methodologies described are standard and well-established in the field of organic chemistry. For general principles and detailed laboratory techniques, the following are authoritative resources:

- Purification of Laboratory Chemicals. Armarego, W. L. F., and Chai, C. L. L. Butterworth-Heinemann, 2012. [Link]
- Vogel's Textbook of Practical Organic Chemistry. Furniss, B. S., et al. 5th ed., Longman Scientific & Technical, 1989. [Link]
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